

# An In-depth Technical Guide to the Chemical Properties of Trichloroeicosylsilane

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	Silane, trichloroeicosyl-	
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Disclaimer: Specific experimental data for trichloroeicosylsilane (C20H41Cl3Si) is not readily available in public literature. This guide infers its properties based on known data of its homologous series, primarily shorter-chain alkyltrichlorosilanes. All quantitative data presented is for related compounds and should be used as a reference for estimation.

#### Introduction

Trichloroeicosylsilane is an organosilicon compound with a long C20 alkyl chain attached to a trichlorosilyl group. As a member of the alkyltrichlorosilane family, it is expected to be a highly reactive chemical, primarily used in surface modification and as a coupling agent in various scientific and industrial applications. Its long alkyl chain imparts significant hydrophobic properties, making it suitable for creating water-repellent surfaces. This guide provides a detailed overview of its anticipated chemical and physical properties, reactivity, and safety considerations, drawing comparisons with well-documented shorter-chain homologs.

### **Core Chemical and Physical Properties**

The defining features of trichloroeicosylsilane are its long hydrocarbon tail and the reactive trichlorosilyl head group. These structural components dictate its physical state, solubility, and chemical behavior. While specific measured data for trichloroeicosylsilane is scarce, the properties of its shorter-chain analogs provide a basis for estimation.



#### **Physical Properties of Homologous Alkyltrichlorosilanes**

The following table summarizes the known physical properties of several alkyltrichlorosilanes. It is anticipated that trichloroeicosylsilane, with its longer alkyl chain, will have a higher boiling point, melting point, and density compared to these shorter-chain compounds.

Property	Trichlorododecylsil ane (C12)	Trichlorooctadecyl silane (C18)	Trichlorocyclohexy Isilane (C6)
Molecular Formula	C12H25Cl3Si	C18H37Cl3Si	C6H11Cl3Si
Molecular Weight	303.77 g/mol	423.94 g/mol [1]	217.60 g/mol
Boiling Point	293-294 °C	380 °C[1]	90 °C at 10 mmHg
Melting Point	Not available	-33 °C[1]	Not available
Density	1.02 g/mL at 25 °C	Not available	1.232 g/mL at 25 °C
Refractive Index	n20/D 1.454	Not available	n20/D 1.478
CAS Number	4484-72-4	Not available	98-12-4

#### **Solubility Profile**

Based on the behavior of similar long-chain alkyltrichlorosilanes like trichlorooctadecylsilane, trichloroeicosylsilane is expected to be insoluble in water.[1] Its long, nonpolar eicosyl chain will render it highly soluble in nonpolar organic solvents such as hexane, toluene, and chloroform.

[2] Solubility in polar organic solvents like ethanol and acetone is also anticipated.[1]

## **Reactivity and Chemical Behavior**

The chemistry of trichloroeicosylsilane is dominated by the highly reactive silicon-chlorine bonds. These bonds are susceptible to nucleophilic attack, leading to the substitution of the chlorine atoms.

#### **Hydrolysis**

The most significant reaction of trichloroeicosylsilane is its rapid and violent reaction with water. [3][4] This hydrolysis reaction leads to the formation of hydrochloric acid (HCl) and a silanetriol



intermediate (Eicosyl-Si(OH)3). The silanetriol is unstable and readily undergoes condensation to form a polysiloxane network (a silicone polymer). This reaction is the basis for its use in forming self-assembled monolayers and hydrophobic coatings.

Logical Relationship of Hydrolysis and Condensation

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Trichloroeicosylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095686#trichloroeicosylsilane-chemical-properties]

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